

3,4-Dimethylhexanal CAS number and molecular weight

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Compound of Interest

Compound Name: 3,4-Dimethylhexanal

Cat. No.: B14678340

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An In-Depth Technical Guide to 3,4-Dimethylhexanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dimethylhexanal**, including its chemical properties, synthesis, analytical methods, and toxicological profile based on current scientific understanding. While direct experimental data for this compound is limited, this guide draws upon information from structurally related analogs to provide valuable insights for research and development.

Chemical and Physical Properties

3,4-Dimethylhexanal is an organic compound with the molecular formula $C_8H_{16}O$.^{[1][2]} Its chemical structure consists of a hexanal backbone with two methyl groups at the 3 and 4 positions. A summary of its key properties is presented in the table below.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 27608-05-5 | [1][2] |
| Molecular Weight | 128.21 g/mol | [1][2] |
| Molecular Formula | C ₈ H ₁₆ O | [1][2] |
| IUPAC Name | 3,4-dimethylhexanal | [2] |
| Canonical SMILES | CCC(C)C(C)CC=O | [1][2] |
| InChI | InChI=1S/C8H16O/c1-4-7(2)8(3)5-6-9/h6-8H,4-5H2,1-3H3 | [1][2] |
| InChIKey | AFFOREKIFCONEL-UHFFFAOYSA-N | [1][2] |

Synthesis of 3,4-Dimethylhexanal

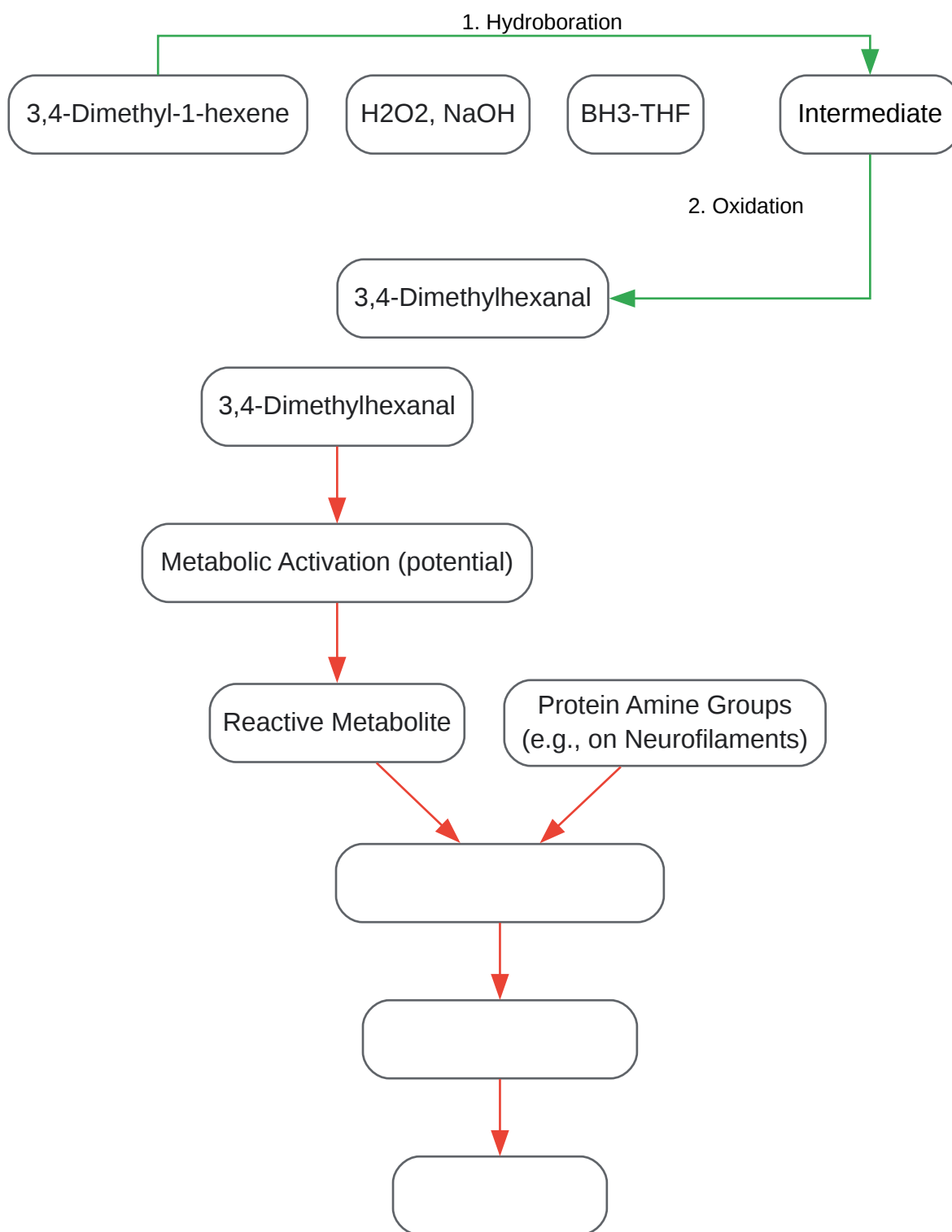
A potential synthetic route to **3,4-Dimethylhexanal** involves the hydroboration-oxidation of 3,4-dimethyl-1-hexene. This two-step process is a common method for the anti-Markovnikov addition of water across a double bond, yielding an aldehyde.

Experimental Protocol: Synthesis of **3,4-Dimethylhexanal** from 3,4-Dimethyl-1-hexene

- Hydroboration:
 - To a solution of 3,4-dimethyl-1-hexene in an anhydrous ether solvent (e.g., tetrahydrofuran), a solution of borane-tetrahydrofuran complex (BH₃-THF) is added dropwise at 0°C under an inert atmosphere (e.g., nitrogen or argon).
 - The reaction mixture is then allowed to warm to room temperature and stirred for a specified period to ensure the complete formation of the trialkylborane intermediate.
- Oxidation:
 - The reaction mixture is cooled again to 0°C.

- A solution of sodium hydroxide is added, followed by the slow, dropwise addition of hydrogen peroxide (30% aqueous solution).
- The mixture is stirred at room temperature for several hours.
- The organic layer is then separated, washed with brine, dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield the crude **3,4-Dimethylhexanal**.
- Further purification can be achieved through distillation.

Logical Relationship of the Synthesis



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References

- 1. Page loading... [guidechem.com]
- 2. 3,4-Dimethylhexanal | C₈H₁₆O | CID 19349186 - PubChem [pubchem.ncbi.nlm.nih.gov]
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